

# Physical properties like melting point and boiling point of 4-(3-Methylphenyl)piperidine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(3-Methylphenyl)piperidine

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## An In-depth Technical Guide to the Physical Properties of 4-(3-Methylphenyl)piperidine

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-(3-Methylphenyl)piperidine**, a compound of significant interest in medicinal chemistry and drug development. This document moves beyond a simple recitation of data, offering in-depth procedural guidance and the scientific rationale behind the experimental determination of these properties. The methodologies described herein are designed to ensure scientific rigor and data integrity, reflecting best practices in the field.

## Introduction: The Significance of 4-(3-Methylphenyl)piperidine

The 4-arylpiperidine scaffold is a cornerstone in modern pharmacology, forming the structural basis for a wide array of therapeutic agents. **4-(3-Methylphenyl)piperidine**, with its characteristic substitution on the phenyl ring, presents a unique profile for molecular interaction and metabolic stability. A thorough understanding of its fundamental physical properties, such as melting and boiling points, is a critical prerequisite for its synthesis, purification, formulation, and quality control in any drug discovery and development pipeline. These parameters provide insights into the compound's purity, stability, and intermolecular forces.

# Core Physical Properties of 4-(3-Methylphenyl)piperidine

The physical state and phase transition temperatures are fundamental characteristics of any chemical compound. For **4-(3-Methylphenyl)piperidine**, these properties are summarized below.

Property	Value	Source(s)
Physical Form	Pale-yellow to Yellow-brown Solid	[1]
Boiling Point	279 °C	[2][3]
Melting Point	Not widely reported; experimental determination required.	

While the boiling point is established in the literature, an experimentally determined melting point for **4-(3-Methylphenyl)piperidine** is not readily available. The description of the compound as a solid at room temperature confirms the existence of a melting point.[1] The absence of a reported value in public databases necessitates its empirical determination, a procedure for which is detailed in the subsequent sections of this guide.

## Experimental Determination of Physical Properties

The following sections provide detailed, step-by-step protocols for the accurate determination of the melting and boiling points of **4-(3-Methylphenyl)piperidine**. These protocols are designed to be self-validating, incorporating best practices to ensure the reliability of the obtained data.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically leads to a depression and broadening of the melting point range.

This method is a widely accepted and accurate technique for determining the melting point of a crystalline solid.

- Sample Preparation:

- Ensure the **4-(3-Methylphenyl)piperidine** sample is pure and dry. If necessary, recrystallize the compound from a suitable solvent and dry it under a vacuum.

- Finely powder a small amount of the crystalline sample using a mortar and pestle.

- Capillary Tube Loading:

- Take a capillary melting point tube, sealed at one end.

- Press the open end of the capillary tube into the powdered sample, forcing a small amount of the solid into the tube.

- Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.

- Melting Point Apparatus Setup:

- Use a calibrated digital melting point apparatus.

- Place the loaded capillary tube into the sample holder of the apparatus.

- Set the apparatus to heat at a rapid rate (e.g., 10-15 °C/minute) to obtain a preliminary, approximate melting range.

- Approximate Melting Point Determination:

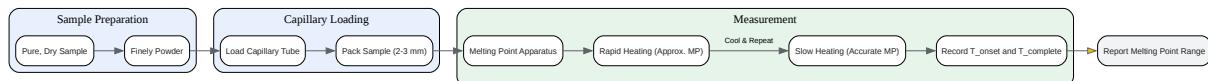
- Observe the sample through the magnifying lens.

- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This provides a rough melting range.

- Accurate Melting Point Determination:

- Allow the apparatus to cool down to at least 20 °C below the approximate melting point.
- Prepare a new capillary tube with the sample.
- Set the heating rate to a much slower value, typically 1-2 °C/minute, as the temperature approaches the expected melting point.
- Carefully observe and record the temperatures for the onset and completion of melting. The reported melting point should be this narrow range.

#### Diagram of the Melting Point Determination Workflow



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Caption: Workflow for Melting Point Determination.

## Boiling Point Determination

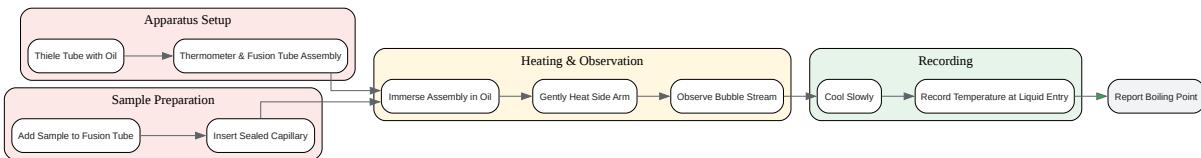
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

The Thiele tube method is a classic and effective technique for determining the boiling point of a small amount of liquid.

- Apparatus Setup:
  - Securely clamp a Thiele tube to a retort stand.
  - Fill the Thiele tube with a high-boiling, inert liquid (e.g., mineral oil or silicone oil) to a level just above the side-arm.

- Attach a small test tube (fusion tube) to a thermometer using a rubber band or a small piece of wire. The bulb of the thermometer should be level with the bottom of the fusion tube.
- Sample and Capillary Preparation:
  - Place a few drops of **4-(3-Methylphenyl)piperidine** into the fusion tube.
  - Take a capillary tube and seal one end by heating it in a flame.
  - Place the sealed capillary tube, open end down, into the fusion tube containing the sample.
- Heating and Observation:
  - Immerse the thermometer and fusion tube assembly into the oil in the Thiele tube, ensuring the sample is below the oil level.
  - Gently heat the side arm of the Thiele tube with a Bunsen burner using a low flame. The convection currents in the oil will ensure uniform heating.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Recording:
  - Continue gentle heating until a rapid and continuous stream of bubbles escapes from the capillary tube.
  - Turn off the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops, and the liquid just begins to enter the capillary tube. Record this temperature.

Diagram of the Boiling Point Determination Workflow



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Caption: Workflow for Boiling Point Determination.

## Conclusion

The accurate determination of physical properties such as melting and boiling points is a fundamental aspect of chemical research and development. For **4-(3-Methylphenyl)piperidine**, while the boiling point is documented, the melting point requires experimental determination. The protocols outlined in this guide provide a robust framework for obtaining reliable data for this and other novel compounds. Adherence to these methodologies will ensure the generation of high-quality, reproducible data, which is essential for advancing research and development efforts in the pharmaceutical sciences.

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## References

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- To cite this document: BenchChem. [Physical properties like melting point and boiling point of 4-(3-Methylphenyl)piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b047089#physical-properties-like-melting-point-and-boiling-point-of-4-3-methylphenyl-piperidine>]

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Address: 3281 E Guasti Rd  
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